

Spectroscopic Analysis of Pregabalin Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Pregabalin hydrochloride*

CAS No.: *530085-00-8*

Cat. No.: *B12754246*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Pregabalin Hydrochloride** using fundamental spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This document outlines the core principles of each method, detailed experimental protocols, and a summary of key spectroscopic data to aid in the identification, characterization, and quality control of this active pharmaceutical ingredient (API).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. Both ^1H and ^{13}C NMR are essential for the structural elucidation and confirmation of **Pregabalin Hydrochloride**.

Quantitative Data

The following tables summarize the expected chemical shifts for **Pregabalin Hydrochloride**.

Table 1: ¹H NMR Spectroscopic Data for **Pregabalin Hydrochloride** (Solvent: D₂O)

Protons	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-2	2.21	dd	15.2, 7.8
H-2'	2.35	dd	15.2, 4.5
H-3	2.10 - 2.20	m	
H-4	1.18	t	7.0
H-5, H-5'	2.90	d	7.2
H-6	1.65	m	
H-7, H-8	0.88	d	6.6

Table 2: ¹³C NMR Spectroscopic Data for **Pregabalin Hydrochloride** (Solvent: D₂O)[\[1\]](#)

Carbon Atom	Chemical Shift (δ) ppm
C-1 (C=O)	181.5
C-2	41.8
C-3	34.5
C-4	45.1
C-5	46.8
C-6	25.8
C-7, C-8	22.9

Experimental Protocol

Sample Preparation:

- Accurately weigh approximately 10 mg of **Pregabalin Hydrochloride**.

- Dissolve the sample in 0.75 mL of Deuterium Oxide (D₂O).
- Transfer the solution to a 5 mm NMR tube.

Instrumentation and Data Acquisition:

- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Nuclei: ¹H and ¹³C.
- Solvent: D₂O.
- Temperature: 25°C.
- ¹H NMR Parameters:
 - Pulse Sequence: zg30
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s
 - Acquisition Time: 3.98 s
- ¹³C NMR Parameters:
 - Pulse Sequence: zgpg30
 - Number of Scans: 1024
 - Relaxation Delay: 2.0 s
 - Acquisition Time: 1.0 s

Experimental Workflow



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NMR Analysis Workflow for **Pregabalin Hydrochloride**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Quantitative Data

Table 3: Characteristic IR Absorption Bands for **Pregabalin Hydrochloride**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-2400	Broad	O-H stretch (carboxylic acid) and N-H stretch (ammonium)
2958	Strong	C-H stretch (aliphatic)
1715	Strong	C=O stretch (carboxylic acid)
1630	Medium	N-H bend (primary amine)
1468	Medium	C-H bend (aliphatic)
1420	Medium	O-H bend (carboxylic acid)
1210	Strong	C-O stretch (carboxylic acid)

Experimental Protocol

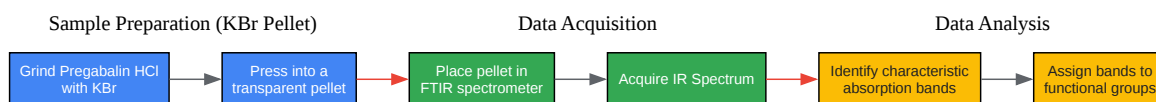
Sample Preparation (KBr Pellet Method):

- Grind a small amount of **Pregabalin Hydrochloride** with anhydrous potassium bromide (KBr) in a 1:100 ratio using an agate mortar and pestle.
- Place the mixture into a pellet-forming die.
- Apply pressure (approximately 8-10 tons) using a hydraulic press to form a transparent pellet.

Instrumentation and Data Acquisition:

- Instrument: Fourier Transform Infrared (FTIR) Spectrometer.
- Technique: Transmission.
- Detector: DTGS.
- Beamsplitter: KBr.
- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 32.

Experimental Workflow



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FTIR Analysis Workflow for **Pregabalin Hydrochloride**.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight and elemental composition of a compound, as well as to elucidate its structure through fragmentation analysis.

Quantitative Data

Table 4: Mass Spectrometric Data for **Pregabalin Hydrochloride**

m/z (Mass-to-Charge Ratio)	Ion	Technique
160.1332	$[M+H]^+$	ESI-MS
142.1228	$[M+H-H_2O]^+$	ESI-MS/MS
116.1070	$[M+H-CO_2]^+$	ESI-MS/MS
98.0964	$[M+H-H_2O-C_3H_6]^+$	ESI-MS/MS
55.1	Fragment Ion	ESI-MS/MS

Note: M refers to the neutral pregabalin molecule.

Experimental Protocol

Sample Preparation:

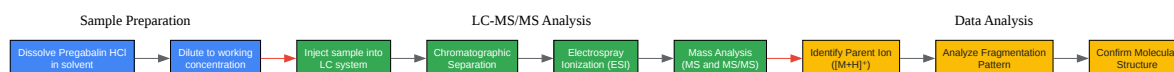
- Prepare a stock solution of **Pregabalin Hydrochloride** in a suitable solvent (e.g., methanol or a mixture of water and acetonitrile) at a concentration of 1 mg/mL.
- Further dilute the stock solution to a final concentration of 1-10 µg/mL for direct infusion or LC-MS analysis.

Instrumentation and Data Acquisition (LC-ESI-MS/MS):

- Instrument: Liquid Chromatograph coupled to a Tandem Mass Spectrometer (e.g., Triple Quadrupole or Q-TOF).
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.

- LC Conditions:
 - Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5 μ m).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
- MS Conditions:
 - Ion Spray Voltage: 4500 V.[2]
 - Source Temperature: 450°C.[2]
 - Scan Mode: Multiple Reaction Monitoring (MRM) for quantification or full scan for qualitative analysis.[2]
 - Collision Gas: Nitrogen.

Experimental Workflow



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Mass Spectrometry (LC-MS/MS) Workflow for **Pregabalin Hydrochloride**.

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References

- [1. hmdb.ca \[hmdb.ca\]](https://hmdb.ca)
- [2. Determination of pregabalin in human plasma by electrospray ionisation tandem mass spectroscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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